

Physical and chemical properties of Perfluamine

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Compound of Interest

Compound Name: Perfluamine

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Perfluamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Perfluamine, a perfluorinated tertiary amine, is a synthetic compound with a unique combination of physical and chemical properties that have garnered interest in various scientific and industrial fields. Its high gas-dissolving capacity, chemical inertness, and thermal stability make it a candidate for applications ranging from oxygen therapeutics to electronic coolants. This technical guide provides an in-depth overview of the core physical and chemical properties of **Perfluamine**, including its synthesis and analytical methodologies. The information is presented to support researchers, scientists, and drug development professionals in their understanding and potential application of this compound.

Introduction

Perfluamine, also known as perfluorotripropylamine, is a fluorocarbon and a derivative of tripropylamine where all hydrogen atoms have been replaced by fluorine atoms. This extensive fluorination imparts remarkable properties, including high density, low surface tension, and a high capacity for dissolving respiratory gases, which is a key characteristic for its investigation as a component in blood substitutes.^{[1][2][3]} Its chemical stability and inertness are attributed to the strength of the carbon-fluorine bond.^[4] This document details the known physical and chemical characteristics of **Perfluamine**, methods for its synthesis and analysis, and a discussion of its potential applications and biological interactions.

Physical Properties

Perfluamine is a colorless and odorless liquid at room temperature.^[5] Its physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C9F21N	^{[1][6][7]}
Molecular Weight	521.07 g/mol	^{[1][2][6]}
Appearance	Colorless, odorless, clear liquid	^{[5][8]}
Density	1.82 g/cm ³ at 25 °C	^{[8][9]}
Melting Point	-52 °C	^{[3][8]}
Boiling Point	125 - 135 °C	^{[3][8][10]}
Vapor Pressure	5.16 hPa at 20 °C	^{[3][10]}
Refractive Index	1.279 at 20 °C	^{[3][8]}
Flash Point	32.4 °C	^{[1][5]}

Chemical Properties

The chemical properties of **Perfluamine** are largely defined by its perfluorinated structure, which confers high stability and inertness.

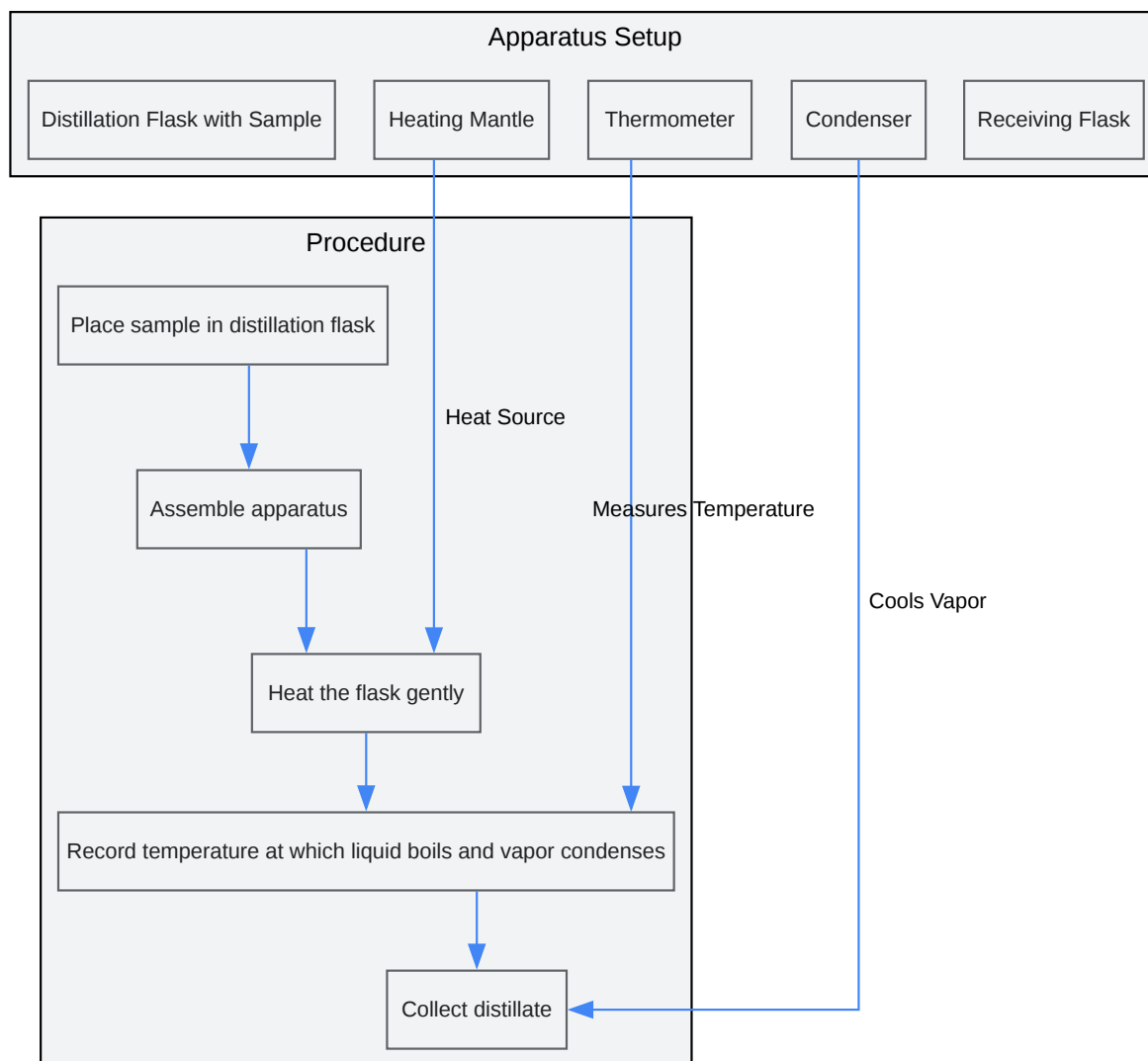
Property	Description	References
Solubility	Practically insoluble in water. Slightly soluble in DMSO and methanol.	[3] [8] [11]
pKa (Predicted)	-27.02 ± 0.50	[3]
Chemical Stability	Highly stable and resistant to degradation under environmental conditions. [4] Stable under recommended storage conditions. [12]	[4] [12]
Reactivity	Generally unreactive with acids, bases, and oxidizing agents. [4] Incompatible with strong acids/alkalis and strong oxidizing/reducing agents. [12]	[4] [12]
LogP	5.3 - 6.1	[3]

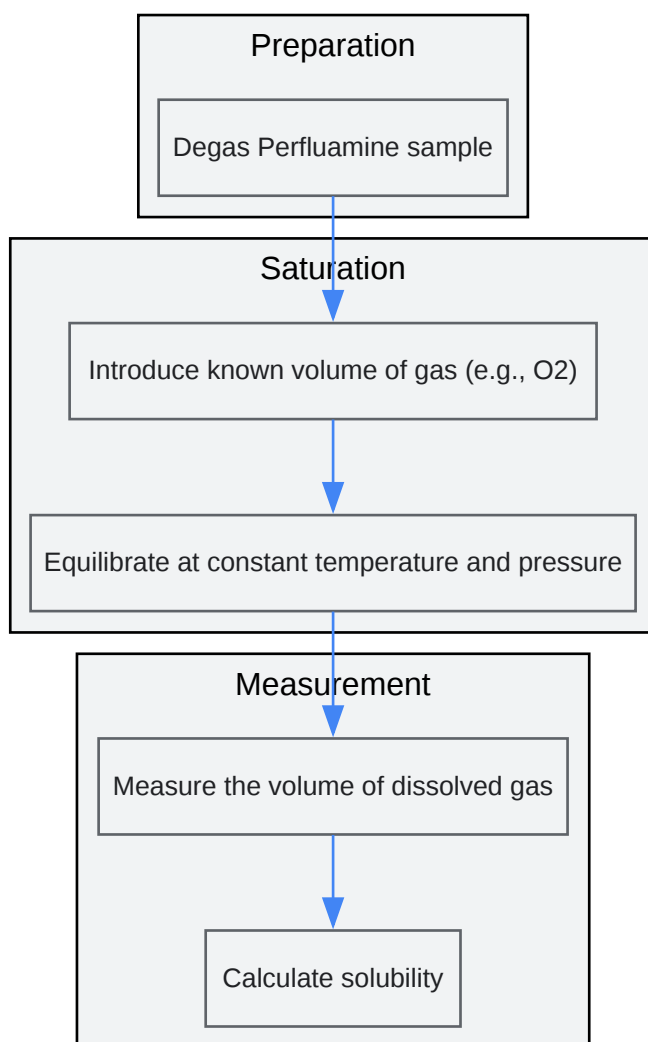
Experimental Protocols

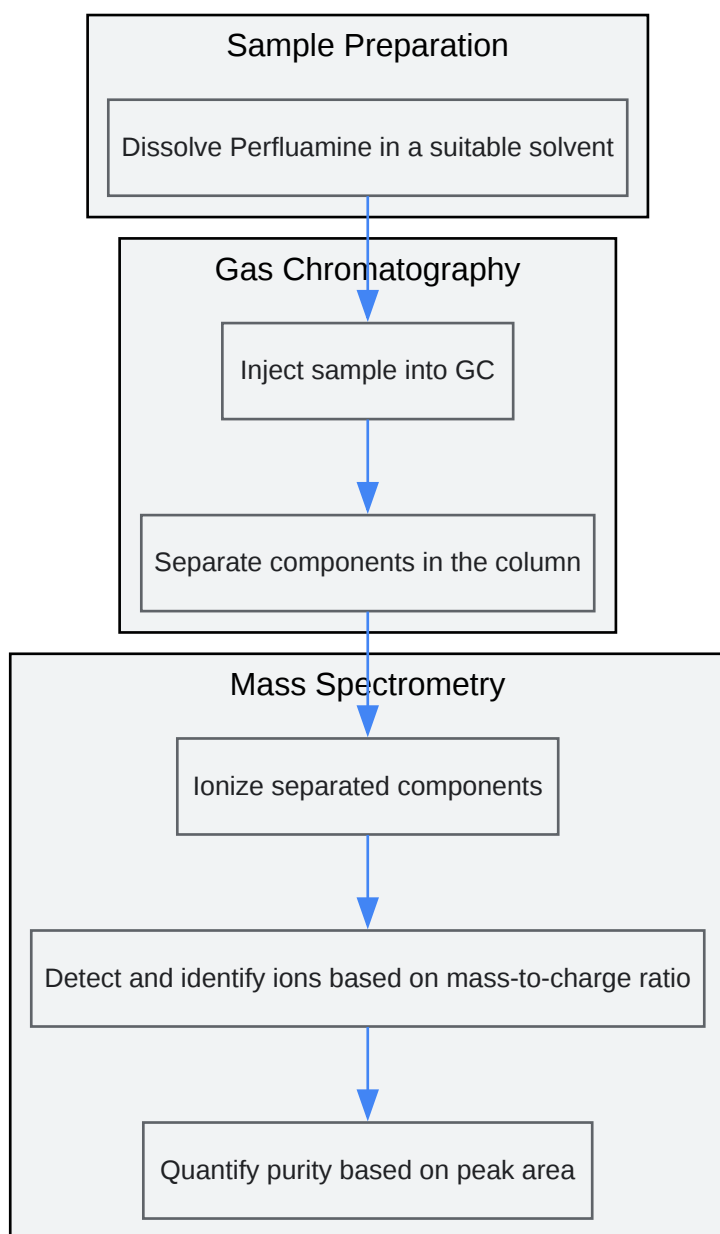
Detailed experimental protocols for the determination of all physical and chemical properties of **Perfluamine** are not readily available in the public domain. However, standardized methods for determining the properties of liquid organic compounds and perfluorocarbons are applicable.

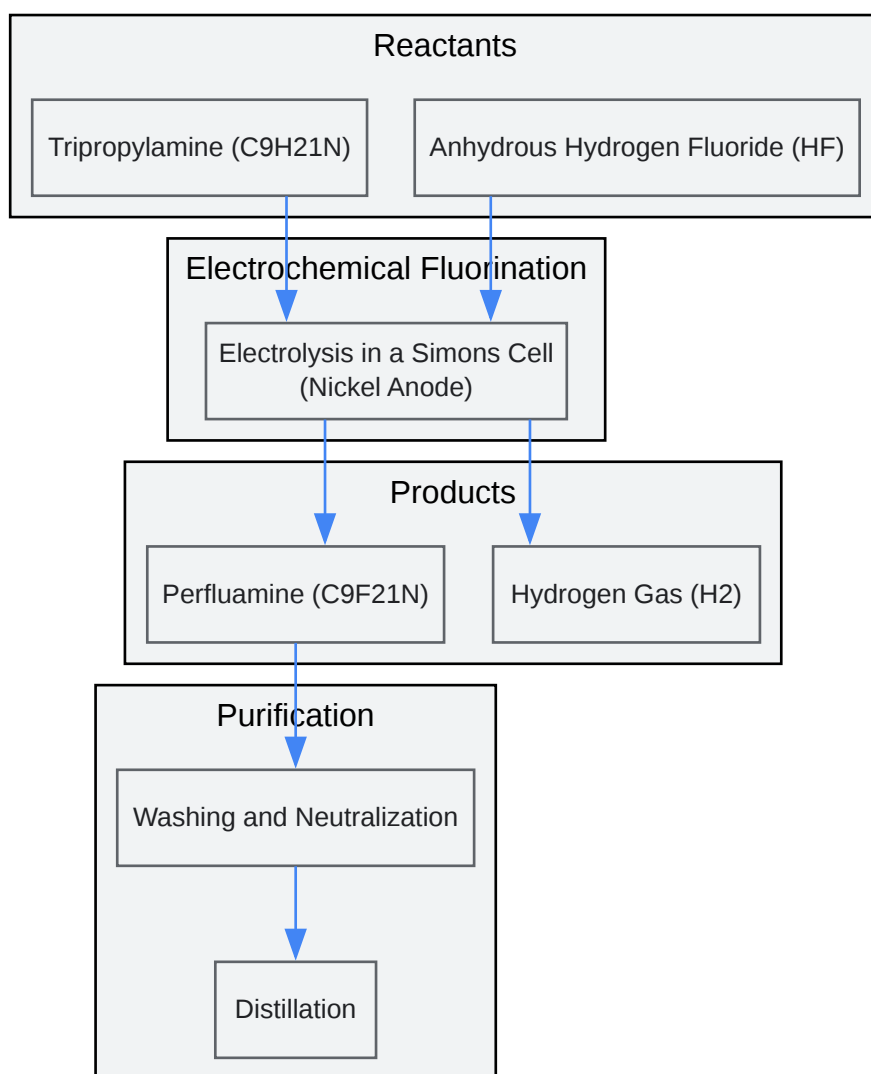
Determination of Boiling Point (General Method)

A standard method for determining the boiling point of a liquid like **Perfluamine** involves distillation.









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